

Safeguarding Your Research: A Guide to Handling Propylcyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propylcyclohexane*

Cat. No.: *B167486*

[Get Quote](#)

For researchers and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for the use of **Propylcyclohexane**, a flammable liquid requiring careful management in the laboratory. Adherence to these procedures is critical for minimizing risks and ensuring a safe research environment.

Essential Safety Information

Propylcyclohexane is a flammable liquid and vapor that may be fatal if swallowed and enters airways.^[1] It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety data for **Propylcyclohexane**. This information is critical for assessing risks and planning experimental and disposal procedures.

Property	Value	Source
CAS Number	1678-92-8	[2] [3] [4]
Molecular Formula	C ₉ H ₁₈	[2] [5]
Molecular Weight	126.24 g/mol	[2] [5]
Appearance	Clear, colorless liquid	[2]
Boiling Point	155 °C (lit.)	[2]
Melting Point	-95 °C	[2]
Flash Point	35 °C (95 °F) - closed cup	
Density	0.793 g/mL at 25 °C (lit.)	[2]
Vapor Pressure	8.7 mmHg (37.7 °C)	
Autoignition Temperature	248 °C (478 °F)	[2]
GHS Classification	Flammable Liquid, Category 3	[5]

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Propylcyclohexane**, the following personal protective equipment is mandatory.

Recommended PPE for Handling Propylcyclohexane

Equipment	Specification	Rationale
Eye Protection	Safety goggles or a face shield.	Protects against splashes that could cause eye irritation. [1]
Hand Protection	Impervious gloves.	Prevents skin contact and potential irritation. [1]
Respiratory Protection	Half or full facepiece respirator with appropriate cartridges, or a self-contained breathing apparatus (SCBA).	Required when ventilation is inadequate or for spill response to prevent inhalation of vapors. [1]
Body Protection	Impervious protective clothing and boots.	Minimizes skin exposure. [1]

Operational Plan for Handling Propylcyclohexane

A systematic approach to handling **Propylcyclohexane** is essential to ensure safety. The following step-by-step plan should be followed.

Pre-Operational Checks

- Verify Ventilation: Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[1\]](#)
- Inspect PPE: Check all personal protective equipment for integrity and proper fit.
- Locate Safety Equipment: Confirm the location and functionality of the nearest safety shower and eye bath.[\[1\]](#)
- Prepare for Spills: Have an appropriate spill kit with absorbent materials readily available.

Handling Procedure

- Grounding: Take measures to prevent the buildup of electrostatic charge. Use explosion-proof equipment.[\[1\]](#)
- Dispensing: Use a closed system where possible to minimize vapor generation.[\[1\]](#)

- Avoid Inhalation and Contact: Do not breathe vapors or mist. Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- No Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[\[1\]](#)

Post-Handling

- Secure Container: Tightly close the **Propylcyclohexane** container.[\[1\]](#)
- Clean Work Area: Decontaminate the work surface.
- Wash Hands: Thoroughly wash hands and face after handling.[\[1\]](#)
- Store Properly: Store the container in a cool, dark, and well-ventilated place, away from incompatible materials such as oxidizing agents.[\[1\]](#)

Disposal Plan for Propylcyclohexane

Proper disposal of **Propylcyclohexane** and its waste is crucial to protect the environment and comply with regulations.

Waste Collection and Storage

- Segregate Waste: Collect all waste containing **Propylcyclohexane**, including unused product and contaminated materials (e.g., absorbent pads, gloves), in a designated, properly labeled, and sealed container.
- Labeling: Clearly label the waste container with "**Propylcyclohexane** Waste" and all relevant hazard symbols (flammable).
- Storage: Store the waste container in a designated, well-ventilated area for flammable liquid waste, away from ignition sources.

Disposal Procedure

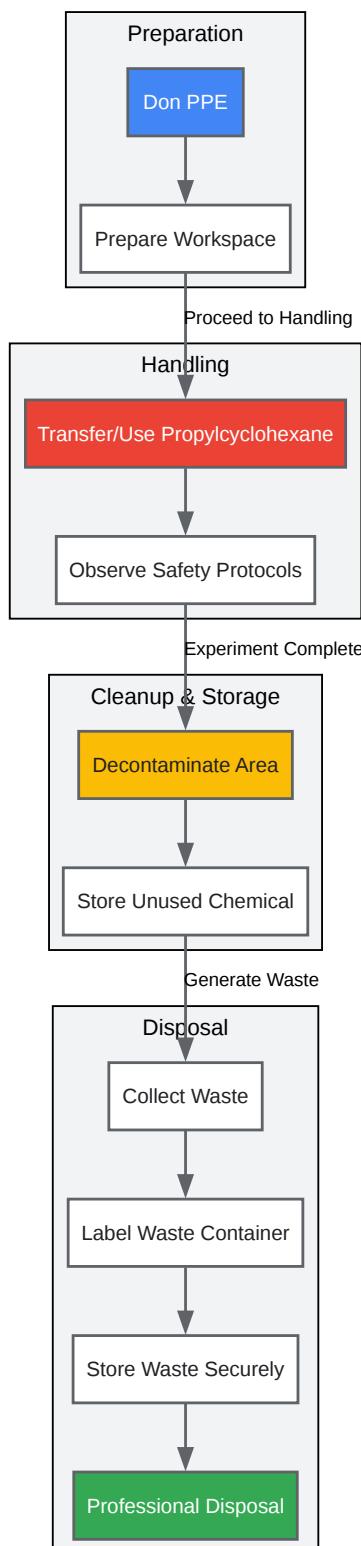
- Professional Disposal: Arrange for the collection and disposal of the chemical waste through a licensed and approved waste disposal company.[\[6\]](#)

- Provide Information: Furnish the waste disposal company with the Safety Data Sheet (SDS) for **Propylcyclohexane** to ensure they have all the necessary information for safe handling and disposal.[6]
- Regulatory Compliance: Observe all federal, state, and local regulations when disposing of the substance.[1] Do not dispose of this chemical into drains or the environment.[6]

Experimental Workflow and Safety

The following diagram illustrates the logical flow of operations when working with **Propylcyclohexane**, emphasizing the integration of safety measures at each stage.

Propylcyclohexane Handling and Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **Propylcyclohexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. PROPYLCYCLOHEXANE | 1678-92-8 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. Propylcyclohexane | CAS 1678-92-8 | LGC Standards [lgcstandards.com]
- 5. Propylcyclohexane | C9H18 | CID 15505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Propylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167486#personal-protective-equipment-for-handling-propylcyclohexane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com